

An In-Depth Technical Guide to Terbufos Sulfone: Chemical Structure and Properties

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Compound of Interest

Compound Name: *Terbufos sulfone*

Cat. No.: *B165061*

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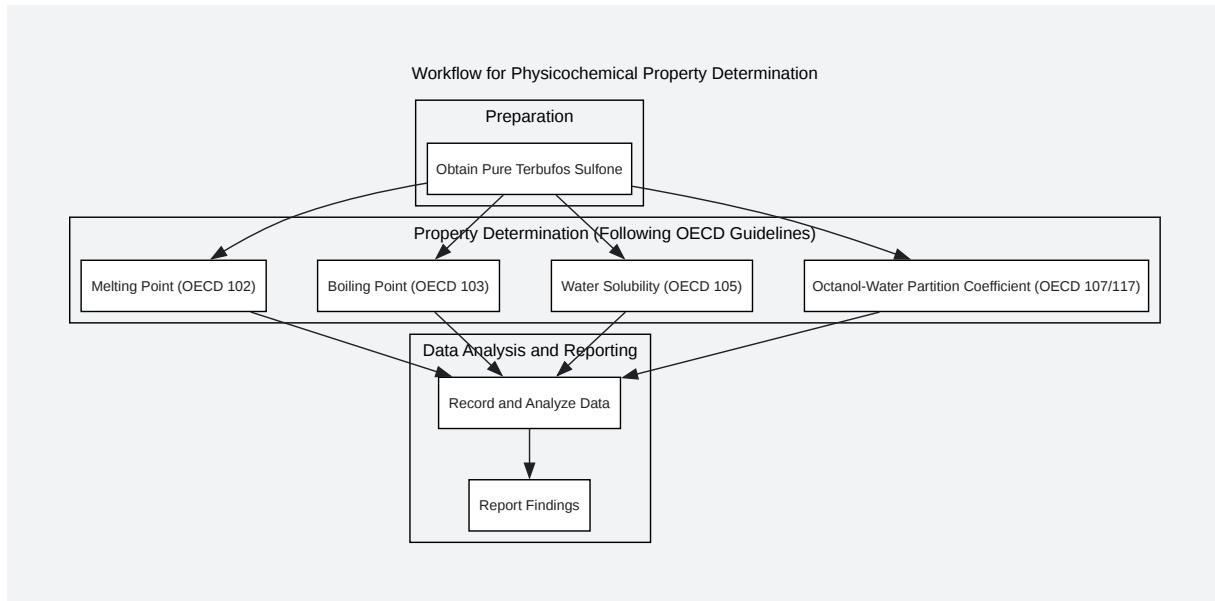
This technical guide provides a comprehensive overview of the chemical structure, properties, and analytical methodologies related to **terbufos sulfone**, a significant metabolite of the organophosphate insecticide terbufos. This document is intended to serve as a valuable resource for researchers and scientists involved in environmental monitoring, toxicology studies, and the development of related compounds.

Chemical Identity and Structure

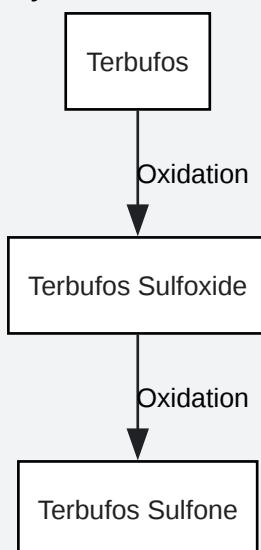
Terbufos sulfone is the fully oxidized metabolite of terbufos, where the thioether sulfur has been oxidized to a sulfone. This transformation is a key step in the bioactivation and degradation of the parent compound.

Chemical Structure

The chemical structure of **terbufos sulfone** is characterized by a central phosphorus atom double-bonded to a sulfur atom, with two ethoxy groups and a sulfonylmethyl group attached.



Metabolic Pathway of Terbufos to Terbufos Sulfone

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